

# Technical Data Sheet: (2-(Benzyloxy)-3-chlorophenyl)boronic acid

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## Compound of Interest

Compound Name: (2-(Benzyloxy)-3-chlorophenyl)boronic acid

Cat. No.: B593923

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This document provides a detailed analysis of the molecular weight of **(2-(Benzyloxy)-3-chlorophenyl)boronic acid**, a compound of interest in various research and development applications.

## Molecular Identity and Weight

**(2-(Benzyloxy)-3-chlorophenyl)boronic acid** is an organic compound with the chemical formula  $C_{13}H_{12}BClO_3$  [1]. Its molecular weight is a fundamental property for stoichiometric calculations in experimental research and drug development. The calculated and experimentally verified molecular weight is approximately 262.5 g/mol [1].

## Atomic Composition and Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of its constituent atoms. The table below outlines the contribution of each element to the total molecular weight.



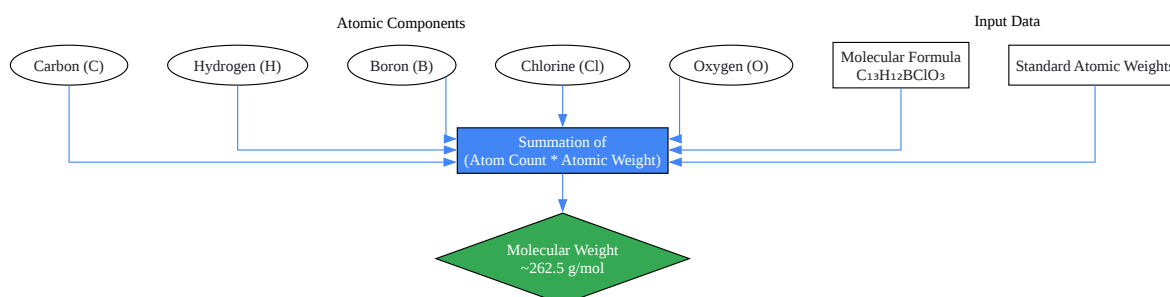
Element	Symbol	Count	Atomic Weight ( g/mol )	Total Contribution ( g/mol )
Carbon	C	13	12.011	156.143
Hydrogen	H	12	1.008	12.096
Boron	B	1	10.81	10.81
Chlorine	Cl	1	35.45	35.45
Oxygen	O	3	15.999	47.997
Total	262.496			

Note: Standard atomic weights from IUPAC are used for this calculation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

## Logical Workflow for Molecular Weight Determination

The following diagram illustrates the logical process of calculating the molecular weight from the compound's molecular formula and the atomic weights of its constituent elements.





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*Calculation of Molecular Weight.*

## Experimental Protocols and Signaling Pathways

The determination of molecular weight is a fundamental calculation based on the chemical formula and established atomic masses. As such, detailed experimental protocols for its determination are not typically presented in this context. The value is confirmed through techniques like mass spectrometry during compound characterization.

Signaling pathways are biological processes and are not applicable to the chemical properties of a single, isolated compound. Therefore, no signaling pathway diagrams are relevant to the topic of molecular weight.

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